

Safeguarding Your Research: A Comprehensive Guide to Handling IR-797 Chloride

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Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B15556528

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **IR-797 chloride**, a near-infrared fluorescent dye. Adherence to these procedures will minimize risk and ensure the integrity of your research.

Essential Safety and Handling Information

Proper handling of **IR-797 chloride** is critical to prevent exposure and maintain the quality of the compound. The following table summarizes the key safety and handling parameters.

Parameter	Information
Chemical Name	IR-797 chloride
CAS Number	110992-55-7
Molecular Formula	C31H34Cl2N2
Appearance	Solid
Storage Temperature	-20°C
Primary Hazards	Causes serious eye damage. [1]
Incompatibilities	Strong acids and bases, oxidizers. [2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **IR-797 chloride** to prevent skin and eye contact, and inhalation.

Equipment	Specification
Eye Protection	Chemical safety goggles or full-face shield.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).
Respiratory Protection	NIOSH-approved N95 respirator or higher.
Body Protection	Laboratory coat.

Operational Plan: From Receipt to Disposal

A systematic approach to managing **IR-797 chloride** from the moment it arrives in the laboratory to its final disposal is crucial for safety and regulatory compliance.

Receiving and Storage

- Inspect: Upon receipt, visually inspect the container for any signs of damage or leakage.

- **Label:** Ensure the container is clearly labeled with the chemical name, hazard warnings, and date of receipt.
- **Store:** Store the container in a designated, cool, dry, and dark location at -20°C.[3] Use opaque or amber-colored containers to protect the photosensitive dye from light degradation. [4][5][6]

Handling and Use

- **Preparation:** Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- **Weighing:** When weighing the solid compound, take care to avoid generating dust.
- **Dissolving:** If preparing a solution, add the solid to the solvent slowly and stir to dissolve.
- **Light Sensitivity:** Minimize exposure to ambient light during all handling procedures. Use amber vials or wrap containers in aluminum foil.[4][5][6]

Spill Management

- **Evacuate:** In case of a spill, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand).[2]
- **Collect:** Carefully sweep or scoop up the absorbed material into a labeled, sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with an appropriate solvent and then with soap and water.

Disposal Plan

Proper disposal of **IR-797 chloride** and any contaminated materials is essential to prevent environmental contamination and comply with regulations.

- **Waste Segregation:** Collect all waste containing **IR-797 chloride**, including unused product, contaminated PPE, and spill cleanup materials, in a dedicated and clearly labeled hazardous waste container.^{[7][8]}
- **Containerization:** Use a sealed, leak-proof container for all waste.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the chemical name (**IR-797 chloride**) and associated hazards.
- **Disposal:** Dispose of the hazardous waste through your institution's designated hazardous waste management program. Do not dispose of **IR-797 chloride** down the drain or in the regular trash.^[9]

Experimental Protocol Example: Preparation of an IR-797 Chloride Solution

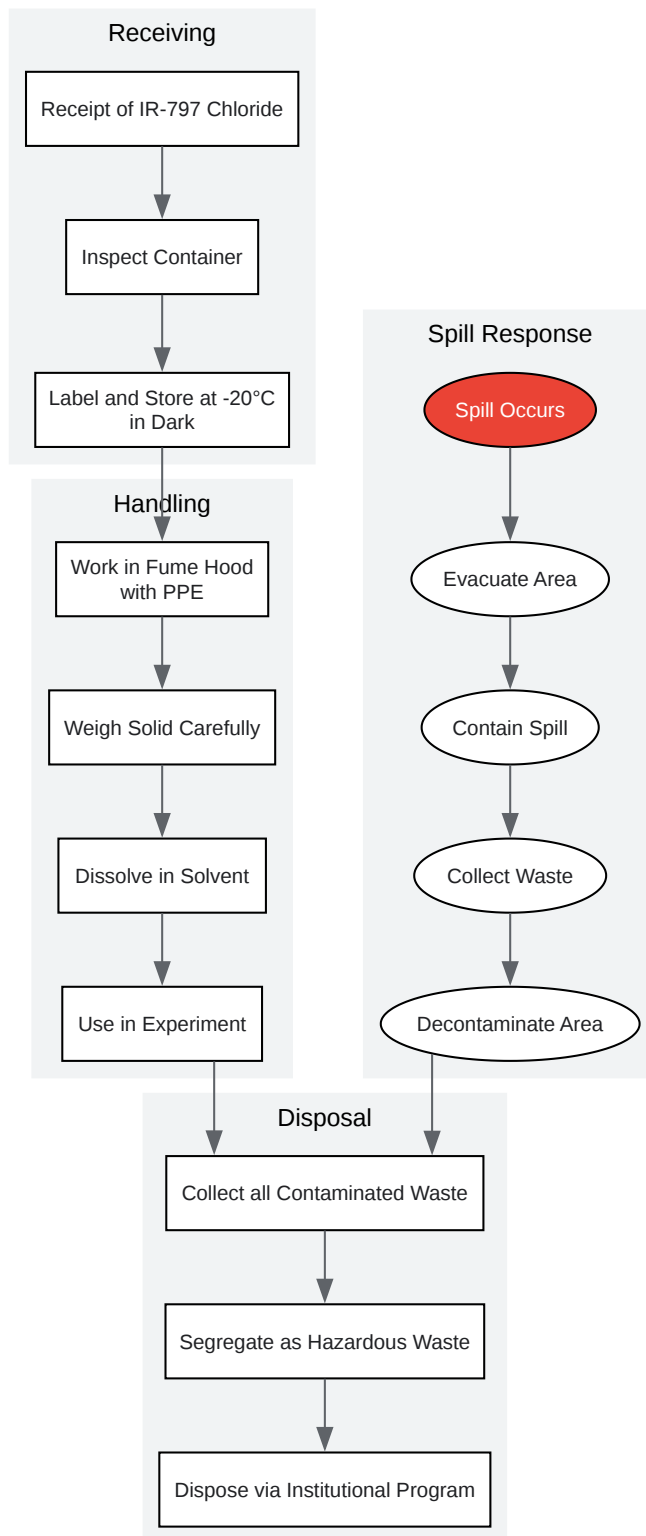
This section provides a general protocol for the preparation of a stock solution of **IR-797 chloride**. Adjust concentrations and solvents as required for your specific application.

- **Materials:**
 - **IR-797 chloride** solid
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Amber-colored microcentrifuge tubes or tubes wrapped in aluminum foil
 - Vortex mixer
 - Calibrated micropipettes
- **Procedure:**
 1. Under a chemical fume hood, carefully weigh the desired amount of **IR-797 chloride**.
 2. Transfer the solid to an amber-colored microcentrifuge tube.

3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration.
4. Cap the tube securely and vortex until the solid is completely dissolved.
5. Store the stock solution at -20°C, protected from light.

Workflow for Safe Handling of IR-797 Chloride

Safe Handling Workflow for IR-797 Chloride

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Caption: This diagram outlines the key steps for the safe handling of **IR-797 chloride**, from receipt to disposal.

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